

Essential Safety and Logistical Information for Handling 3-Methylbenzenecarbothioamide

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Compound of Interest

Compound Name: 3-Methylbenzenecarbothioamide

Cat. No.: B157374

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Disclaimer: As of the latest update, a specific Safety Data Sheet (SDS) for **3-Methylbenzenecarbothioamide** was not readily available. The following guidance is based on the safety data of structurally similar compounds, including 3-Methylbenzenecarboximidamide hydrochloride and N-methylbenzenecarbothioamide, as well as general principles for handling aromatic thioamides. Researchers, scientists, and drug development professionals should exercise caution and handle this compound as potentially hazardous. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

This guide provides essential, immediate safety and logistical information for the handling and disposal of **3-Methylbenzenecarbothioamide**, offering procedural, step-by-step guidance to ensure laboratory safety.

Hazard Identification and Classification

Based on analogous compounds, **3-Methylbenzenecarbothioamide** should be treated as a substance with the following potential hazards:

- Acute Oral Toxicity
- Skin Corrosion/Irritation
- Serious Eye Damage/Eye Irritation
- Specific Target Organ Toxicity (Single Exposure), potentially affecting the respiratory system.

Personal Protective Equipment (PPE)

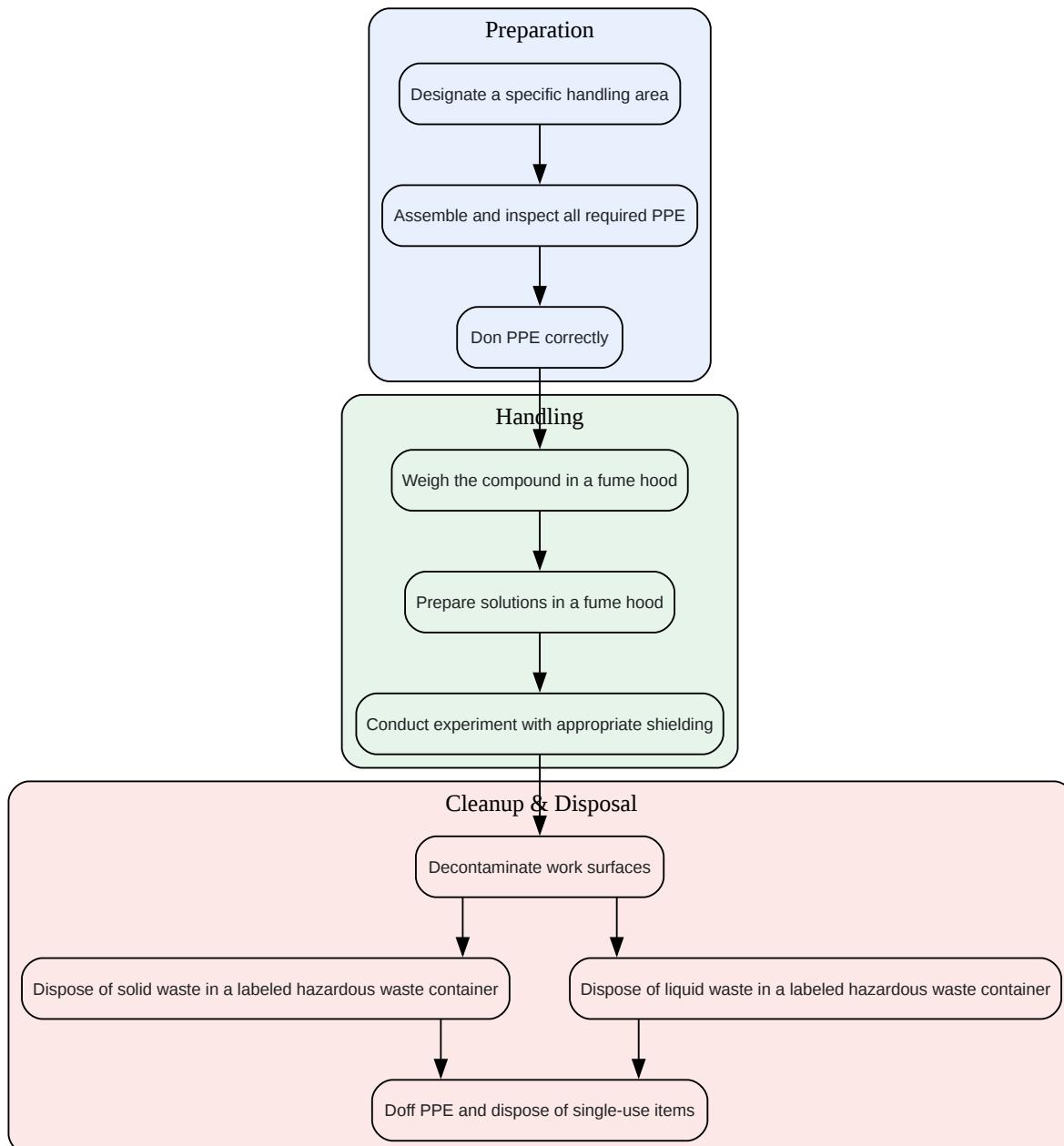
A multi-layered approach to PPE is mandatory to create a sufficient barrier between the researcher and the compound.

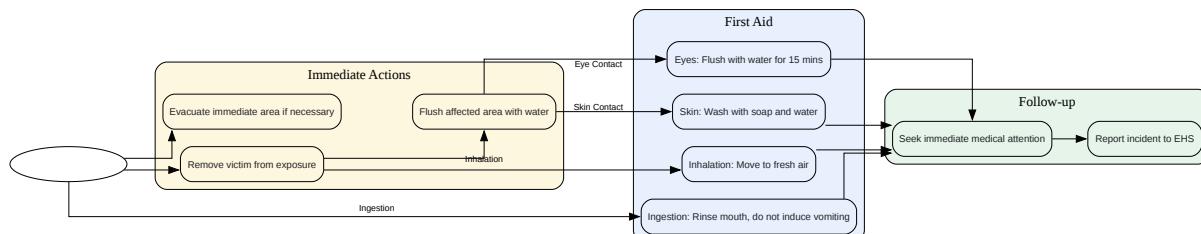
PPE Category	Specific Equipment	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield	Protects against splashes and airborne particles.
Hand Protection	Nitrile or neoprene gloves (double-gloving recommended)	Prevents skin contact with the chemical. A double layer provides additional protection.
Body Protection	A disposable, fluid-resistant gown or a fully buttoned lab coat	Protects clothing and skin from spills.
Respiratory Protection	Use in a well-ventilated chemical fume hood. If not possible, a NIOSH-approved respirator is necessary.	Minimizes the inhalation of potentially harmful dust or vapors.

Safe Handling and Operational Plan

A systematic approach is crucial for handling **3-Methylbenzenecarbothioamide** safely.

Experimental Workflow for Handling **3-Methylbenzenecarbothioamide**





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